

Molecular structure and composition of N-[3-(Trimethoxysilyl)propyl]aniline.

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Compound of Interest

Compound Name: *N*-[3-(Trimethoxysilyl)propyl]aniline

Cat. No.: B1346609

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An In-depth Technical Guide to **N-[3-(Trimethoxysilyl)propyl]aniline**

Introduction

N-[3-(Trimethoxysilyl)propyl]aniline is a versatile organosilane compound that integrates organic aniline functionality with inorganic silane chemistry.[1] Identified by the CAS number 3068-76-6, this molecule serves as a crucial coupling agent and surface modifier in a wide array of industrial and research applications.[1][2] Its unique bifunctional nature allows it to form stable chemical bridges between organic polymers and inorganic substrates, thereby enhancing adhesion, compatibility, and overall material performance.[2][3] This guide provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and mechanisms of action, tailored for professionals in research and development.

Molecular Structure and Composition

The structure of **N-[3-(Trimethoxysilyl)propyl]aniline** is characterized by three key functional regions: an aromatic aniline head, a flexible propyl linker, and a reactive trimethoxysilyl tail.[1] This architecture enables its dual reactivity. The trimethoxysilyl group can hydrolyze to form silanol groups that bond with inorganic surfaces, while the aniline moiety provides a reactive site for interaction with organic polymers.[2]

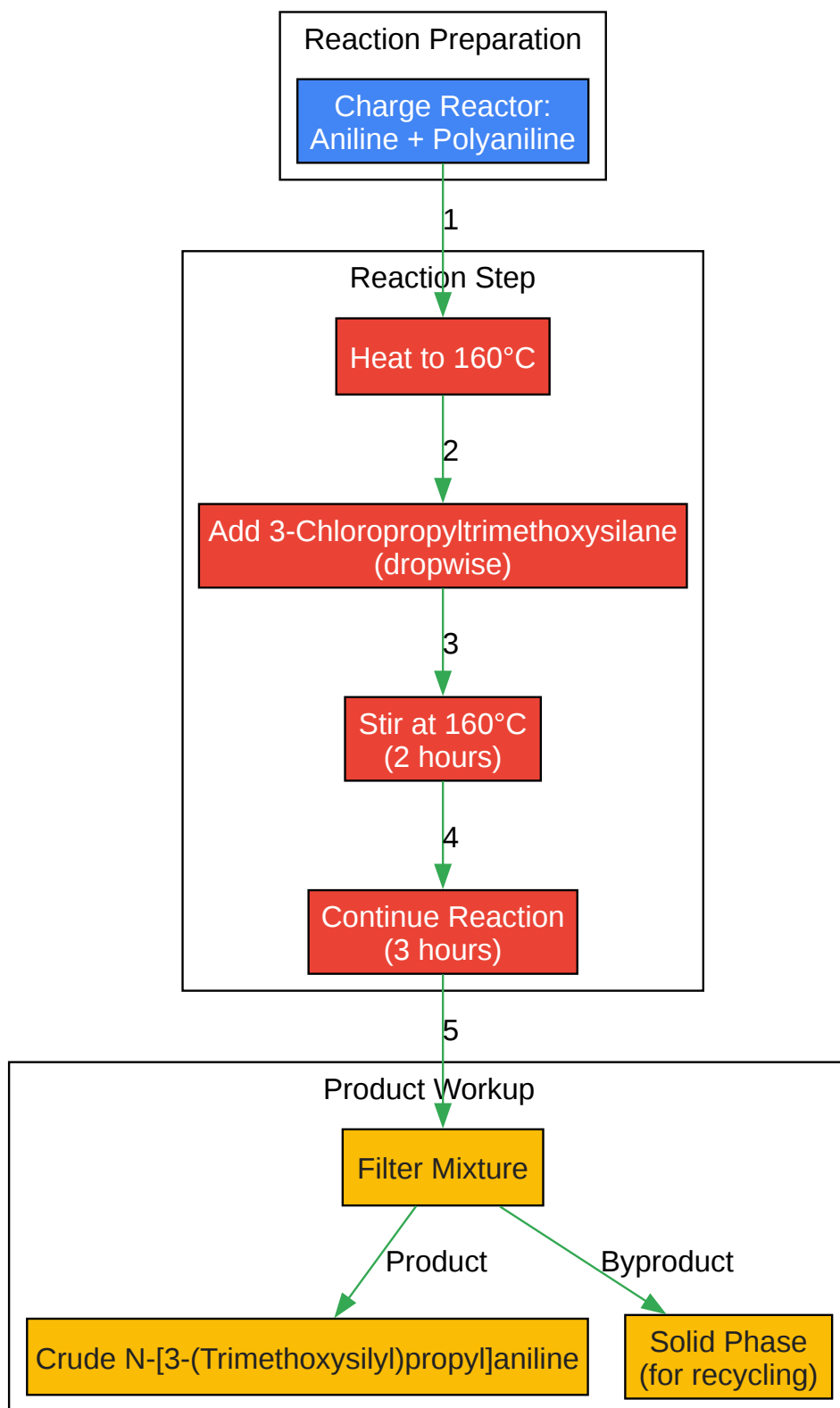
A diagram illustrating the key functional components of the molecule is provided below.

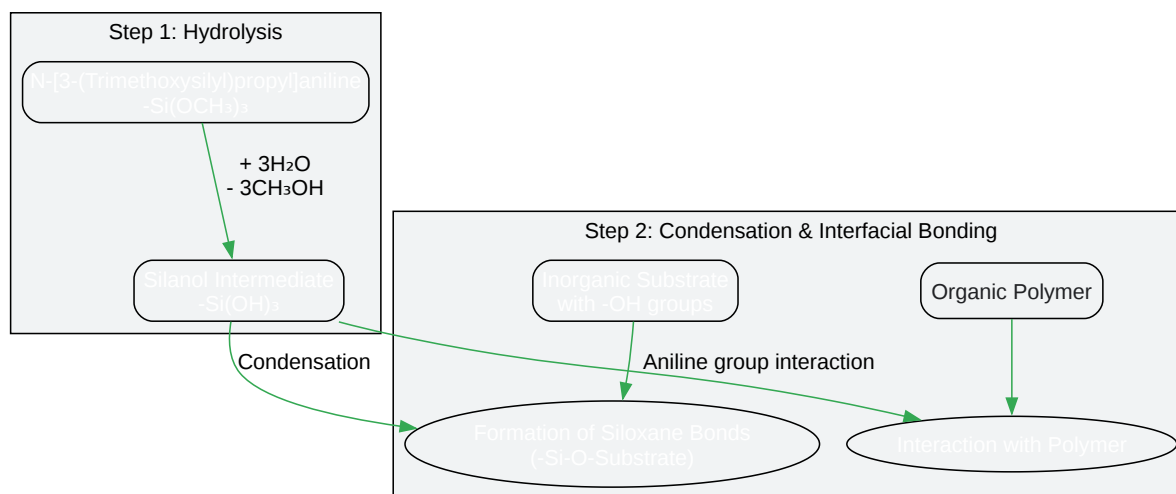
N-[3-(Trimethoxysilyl)propyl]aniline

Aniline Group
(Organic Reactivity)

Propyl Linker
(Spacer)

Trimethoxysilyl Group
(Inorganic Reactivity)





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References

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